

4-Isopropylphenylboronic acid physical and chemical properties

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Compound of Interest

Compound Name: *4-Isopropylphenylboronic acid*

Cat. No.: *B156128*

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An In-depth Technical Guide to 4-Isopropylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Isopropylphenylboronic acid, a member of the versatile family of arylboronic acids, serves as a crucial building block in modern organic synthesis. Its utility is most prominently showcased in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning methodology for the formation of carbon-carbon bonds. This reaction is instrumental in the synthesis of complex organic molecules, including a wide array of pharmaceuticals and advanced materials. The isopropyl functionality on the phenyl ring provides specific steric and electronic properties that can be leveraged to fine-tune the characteristics of the target molecules. This technical guide provides a comprehensive overview of the physical and chemical properties of **4-isopropylphenylboronic acid**, detailed experimental protocols for its synthesis and purification, in-depth spectral analysis, and its application in drug development.

Core Physical and Chemical Properties

4-Isopropylphenylboronic acid is a white to off-white crystalline solid. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₃ BO ₂	[1]
Molecular Weight	164.01 g/mol	[1]
Melting Point	110-112 °C	
Boiling Point	285.9 °C at 760 mmHg	
Density	1.04 g/cm ³	
Flash Point	126.7 °C	
CAS Number	16152-51-5	[1]
IUPAC Name	(4-propan-2-ylphenyl)boronic acid	[1]

Synthesis and Purification

The synthesis of **4-isopropylphenylboronic acid** is most commonly achieved through the reaction of a Grignard reagent, formed from 4-isopropylbromobenzene, with a trialkyl borate followed by acidic hydrolysis.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol outlines a standard laboratory procedure for the synthesis of **4-isopropylphenylboronic acid**.

Materials:

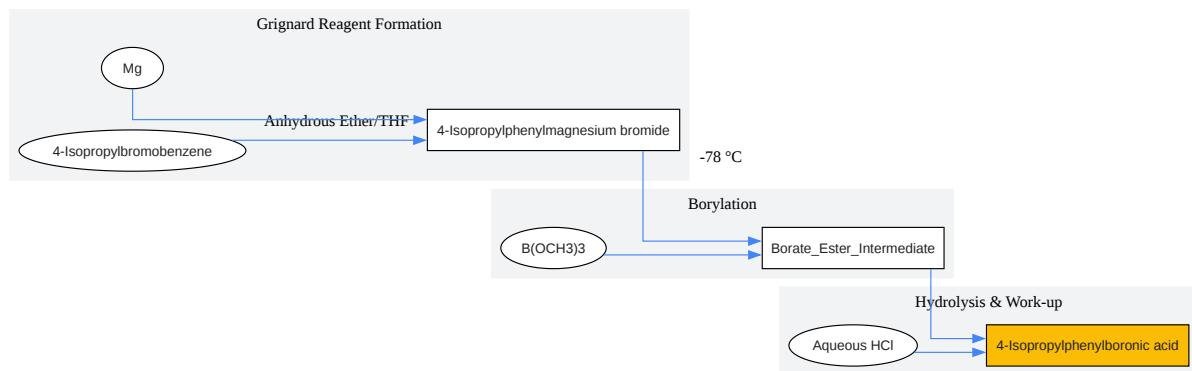
- 4-Isopropylbromobenzene
- Magnesium turnings
- Iodine (crystal)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Trimethyl borate

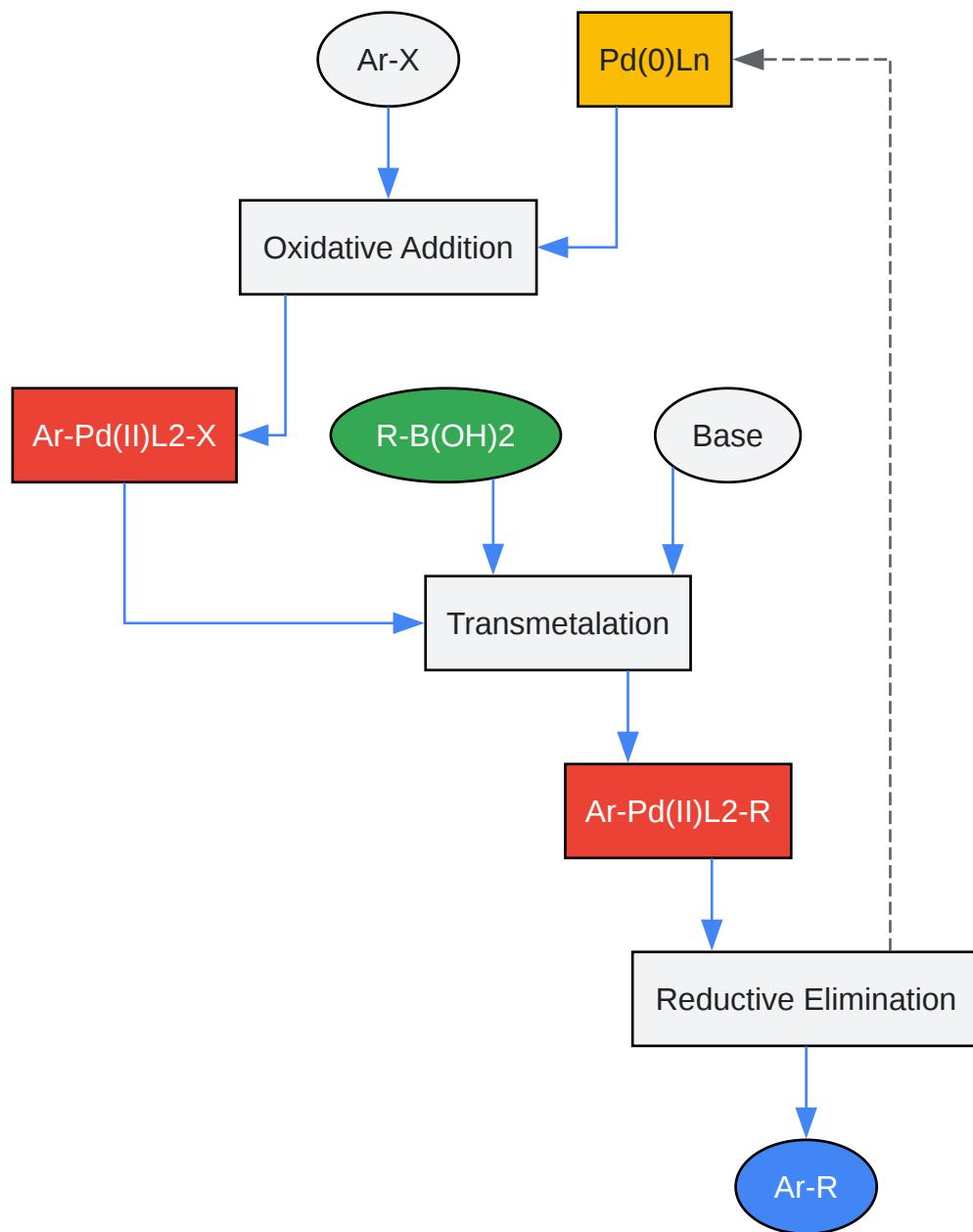
- Hydrochloric acid (aqueous solution)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Grignard Reagent Formation:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - Add a solution of 4-isopropylbromobenzene in anhydrous diethyl ether or THF dropwise to the magnesium turnings. The reaction is initiated by gentle heating or sonication.
 - Once the reaction starts, as evidenced by the disappearance of the iodine color and gentle refluxing, add the remaining 4-isopropylbromobenzene solution at a rate that maintains a steady reflux.
 - After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Borylation:
 - Cool the Grignard solution to -78 °C using a dry ice/acetone bath.
 - Slowly add a solution of trimethyl borate in anhydrous diethyl ether or THF to the cooled Grignard reagent, maintaining the temperature below -70 °C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Hydrolysis and Work-up:

- Cool the reaction mixture in an ice bath and slowly quench it by adding a cold aqueous solution of hydrochloric acid.
- Separate the organic layer and extract the aqueous layer with diethyl ether or ethyl acetate.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude **4-isopropylphenylboronic acid**.





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References

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[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Isopropylphenylboronic acid physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156128#4-isopropylphenylboronic-acid-physical-and-chemical-properties]

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